

Standard Operating Procedure: Disposal of 3-(1-Benzofuran-2-yl)-3-oxopropanenitrile

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Compound of Interest

Compound Name: 3-(1-Benzofuran-2-yl)-3-oxopropanenitrile

Cat. No.: B1294652

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This document provides a comprehensive guide for the safe and compliant disposal of **3-(1-Benzofuran-2-yl)-3-oxopropanenitrile** (CAS No. 53856-78-3). As a hazardous substance, this chemical requires meticulous handling and disposal through a certified hazardous waste stream to ensure the safety of laboratory personnel and environmental protection.

Immediate Safety & Hazard Assessment

Before handling, it is crucial to understand the hazards associated with **3-(1-Benzofuran-2-yl)-3-oxopropanenitrile**. This compound is classified with multiple hazard warnings.[\[1\]](#) Always handle this chemical within a certified chemical fume hood.

Hazard Identification Data

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Acute Toxicity, Dermal	H312	Harmful in contact with skin
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Acute Toxicity, Inhalation	H332	Harmful if inhaled

Source: PubChem CID

21232[\[1\]](#)

Required Personal Protective Equipment (PPE)

PPE Item	Specification	Purpose
Gloves	Chemically resistant nitrile gloves.	Prevents skin contact and absorption. [2]
Eye Protection	Chemical safety goggles or a full-face shield.	Protects eyes from splashes or dust. [2]
Lab Coat	Standard flame-resistant laboratory coat.	Protects clothing and skin from contamination. [2]
Respiratory	Use a NIOSH/MSHA approved respirator if dusts are generated outside a fume hood.	Prevents inhalation of harmful dust.

Step-by-Step Disposal Protocol

Disposal of this compound must adhere strictly to federal, state, and local regulations.[\[3\]](#)[\[4\]](#) The following protocol outlines the standard procedure.

Step 1: Consult Institutional Guidelines

- The first and most critical step is to consult your institution's Environmental Health & Safety (EHS) department.[3][4] They will provide specific instructions, waste container types, and pickup schedules tailored to your location.

Step 2: Prepare the Waste Container

- Obtain a designated hazardous waste container from your EHS department.
- The container must be made of a compatible material (e.g., HDPE - high-density polyethylene) and be leak-proof with a tightly sealing cap.[4][5]
- Ensure the container is clean and free of any residues that may be incompatible with the waste.[5]

Step 3: Label the Waste Container

- Before adding any waste, affix a "Hazardous Waste" label to the container.[6][7]
- Clearly write the full chemical name: "**Waste 3-(1-Benzofuran-2-yl)-3-oxopropanenitrile**".
- List all constituents and their approximate concentrations if it is a solution. Do not use abbreviations or chemical formulas.

Step 4: Waste Segregation and Collection

- Carefully transfer the waste chemical into the labeled container.
- Do not mix this waste with other waste streams (e.g., halogenated solvents, aqueous waste) unless explicitly permitted by your EHS office. Incompatible wastes must be kept separate.[4][6]
- Do not overfill the container; a maximum of 90% capacity is the standard rule to allow for expansion.[5]
- Securely close the container lid immediately after adding waste. Funnels should not be left in the container opening.[6]

Step 5: Storage Pending Disposal

- Store the sealed waste container in a designated and properly placarded Satellite Accumulation Area (SAA).
- The SAA must be under the control of the laboratory personnel and located at or near the point of generation.[\[6\]](#)
- Ensure the storage area has secondary containment to capture any potential leaks.

Step 6: Arrange for Final Disposal

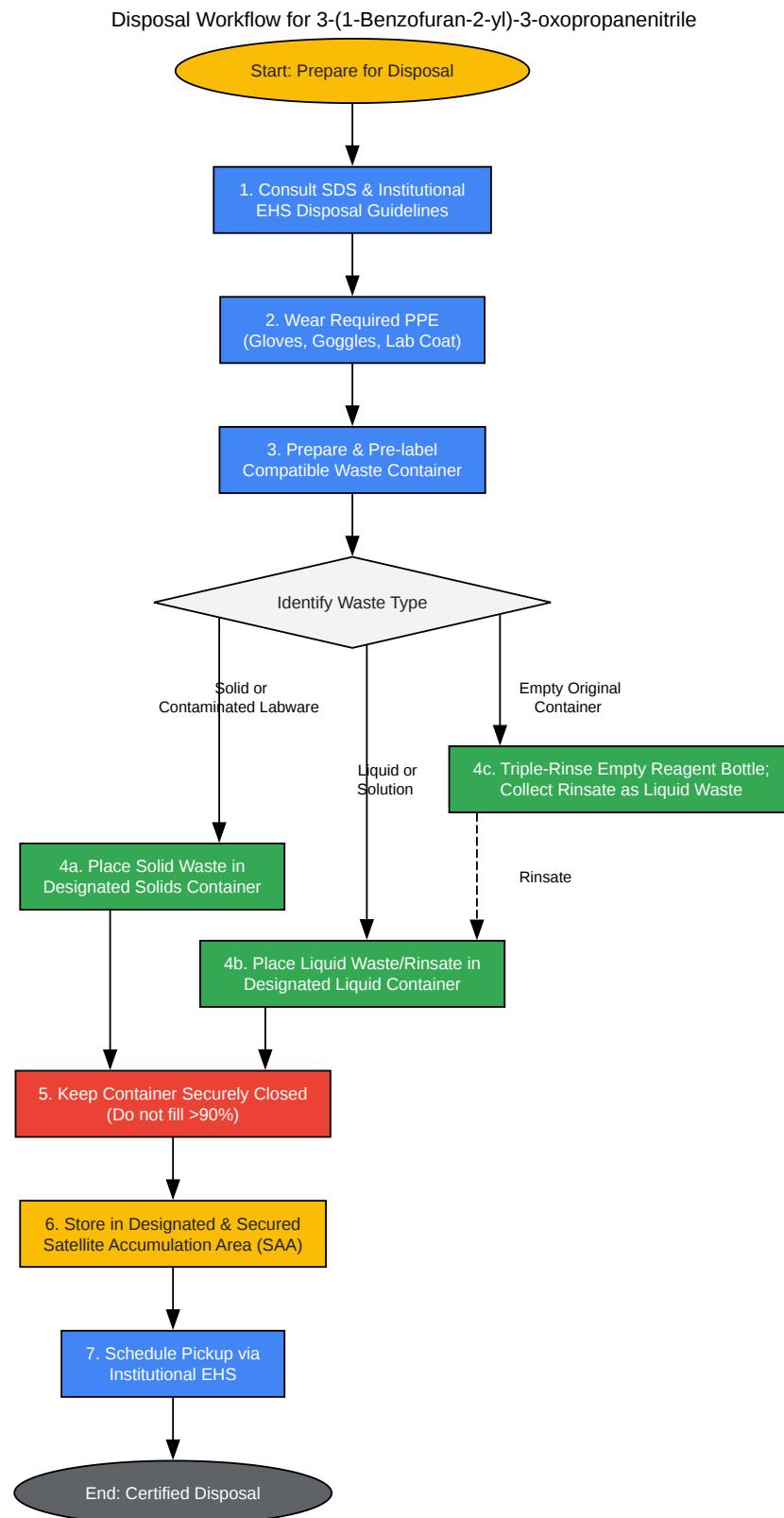
- Once the container is full (or within the time limits specified by your institution), schedule a pickup through your EHS department.[\[7\]](#)
- EHS will coordinate with a licensed hazardous waste disposal company for transport and final disposal, which typically involves high-temperature incineration at a permitted facility.[\[3\]](#)

Disposal of Contaminated Materials

- Labware: Disposable labware (e.g., pipette tips, weighing boats) grossly contaminated with this chemical should be collected in a designated, sealed, and labeled hazardous waste container for solids.[\[3\]](#)
- Empty Reagent Bottles: The original container of **3-(1-Benzofuran-2-yl)-3-oxopropanenitrile** is also considered hazardous waste. It must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).[\[4\]](#) The rinsate must be collected as hazardous waste and added to the appropriate liquid waste container.[\[6\]](#) After rinsing, deface the original label and dispose of the container as instructed by your EHS office.[\[6\]](#)
- Spill Cleanup: Absorb spills with an inert material like vermiculite or sand. Collect the contaminated absorbent material into a sealed, labeled hazardous waste container.[\[2\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **3-(1-Benzofuran-2-yl)-3-oxopropanenitrile**.



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Caption: Disposal workflow for **3-(1-Benzofuran-2-yl)-3-oxopropanenitrile**.

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